

K02288 solubility and preparation for cell culture

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Compound of Interest

Compound Name: K02288

Cat. No.: B612290

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Application Notes and Protocols for K02288

Introduction

K02288 is a potent and highly selective small molecule inhibitor of Bone Morphogenetic Protein (BMP) type I receptors.^{[1][2][3]} It primarily targets Activin Receptor-Like Kinase 1 (ALK1), ALK2, and ALK6, playing a crucial role in the modulation of the BMP signaling pathway.^{[1][2][3]} **K02288** specifically inhibits the BMP-induced phosphorylation of Smad1/5/8 without significantly affecting the TGF- β signaling pathway, making it a valuable tool for research in developmental biology, oncology, and regenerative medicine.^{[5][6][7]}

Solubility of K02288

The solubility of **K02288** is a critical factor for its effective use in in vitro and in vivo studies. The compound exhibits high solubility in organic solvents such as Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF), but is sparingly soluble in ethanol and insoluble in water.^{[1][8]} For cell culture applications, it is recommended to first prepare a concentrated stock solution in DMSO.

Table 1: Solubility of **K02288** in Various Solvents

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	30 - 70	85.1 - 198.6	The most common solvent for creating stock solutions. [1] [2] [8]
Ethanol	~0.1 - 3.52	~0.28 - 10	Gentle warming or heating may be required to achieve higher concentrations. [2] [8] [9]
DMF	~30	~85.1	---
Water	Insoluble	Insoluble	---
1:1 DMSO:PBS (pH 7.2)	~0.5	~1.4	For applications requiring dilution in aqueous buffers. [8]

Molecular Weight of **K02288** is 352.38 g/mol .[\[1\]](#)[\[2\]](#)

Experimental Protocols

Protocol 1: Preparation of K02288 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **K02288** in DMSO.

Materials:

- **K02288** powder (crystalline solid)[\[8\]](#)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

Procedure:

- Equilibrate the **K02288** vial to room temperature before opening.
- Weigh the desired amount of **K02288** powder in a sterile tube. For example, to prepare 1 mL of a 10 mM stock solution, use 3.52 mg of **K02288**.
- Add the appropriate volume of DMSO to the **K02288** powder. For a 10 mM stock, add 1 mL of DMSO for every 3.52 mg of **K02288**.
- Vortex or sonicate the solution until the **K02288** is completely dissolved.^[9] Gentle warming can also be applied.^[2]
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.^[3]

Storage:

- Store the solid **K02288** compound at -20°C for up to 4 years.^[8]
- Store the DMSO stock solution at -20°C for up to 1 year, or at -80°C for up to 2 years.^[3]

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol outlines the dilution of the **K02288** DMSO stock solution to the final desired concentration in cell culture medium.

Materials:

- 10 mM **K02288** stock solution in DMSO
- Pre-warmed complete cell culture medium

Procedure:

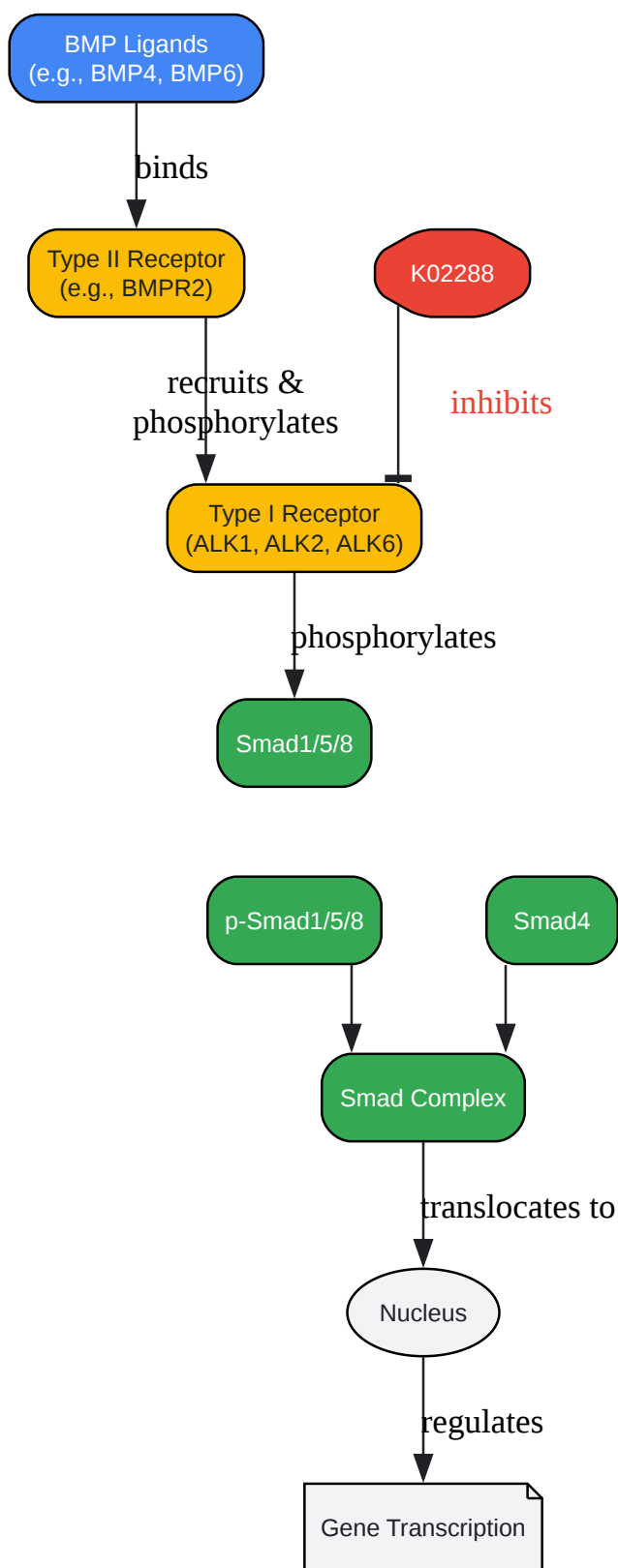
- Thaw a single-use aliquot of the 10 mM **K02288** stock solution at room temperature.
- Determine the final concentration of **K02288** required for your experiment. The effective concentration can range from nanomolar to micromolar, with an apparent IC₅₀ of 100 nM for

the reduction of BMP4-induced Smad1/5/8 phosphorylation in C2C12 cells.[2][5]

- Perform a serial dilution of the stock solution in your complete cell culture medium to achieve the desired final concentration.
 - Important: Ensure the final concentration of DMSO in the cell culture medium is non-toxic to the cells, typically below 0.1%.
- For example, to prepare 1 mL of a 1 μ M working solution from a 10 mM stock, add 0.1 μ L of the stock solution to 999.9 μ L of cell culture medium.
- Mix the working solution thoroughly by gentle pipetting or inversion before adding it to your cell cultures.
- Aqueous solutions of **K02288** are not recommended for storage for more than one day.[8]

Mechanism of Action and Signaling Pathway

K02288 functions as a selective inhibitor of the BMP signaling pathway. It targets the ATP-binding pocket of type I BMP receptors ALK1, ALK2, and ALK6, preventing their activation by BMP ligands such as BMP4 and BMP6.[1][5][10] This inhibition blocks the subsequent phosphorylation of the downstream signaling molecules Smad1, Smad5, and Smad8.[1][5][7] As a result, the translocation of the Smad complex to the nucleus and the transcription of BMP-responsive genes are prevented. **K02288** shows high selectivity for the BMP pathway over the related TGF- β pathway, which signals through ALK4/5 and Smad2/3.[5][6][7]

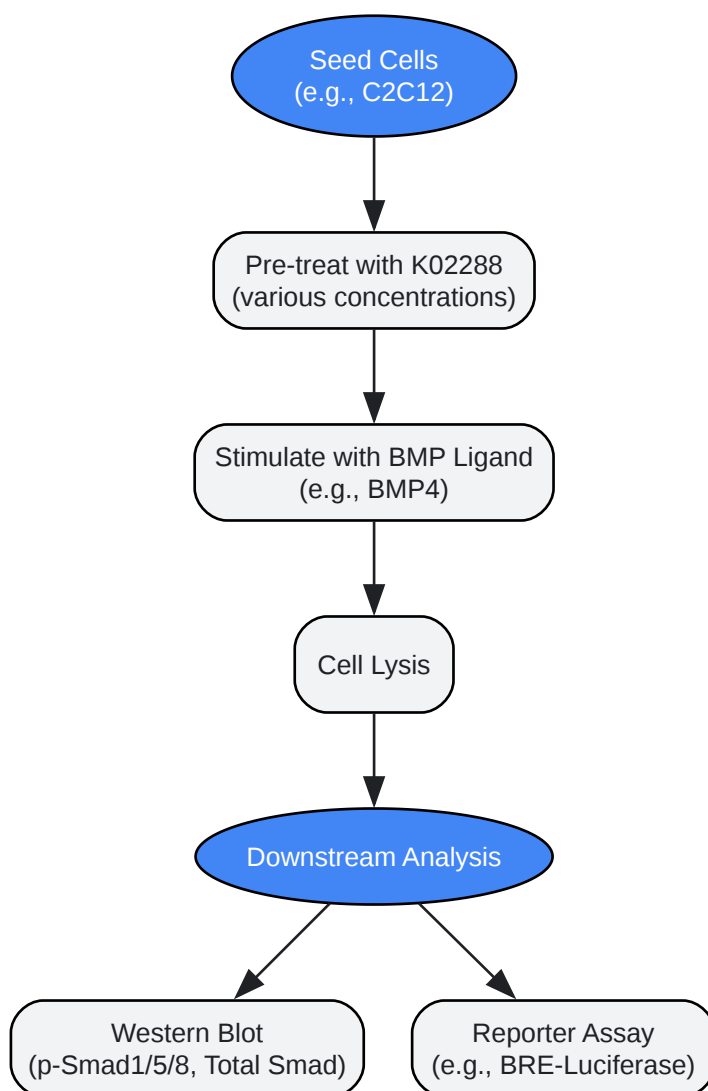


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Caption: **K02288** inhibits BMP signaling by blocking ALK1/2/6 phosphorylation of Smad1/5/8.

Experimental Workflow for Assessing K02288 Activity

The following diagram illustrates a typical workflow for evaluating the inhibitory effect of **K02288** on the BMP signaling pathway in a cell-based assay.



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